

FAUC 365 solubility and stability issues

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Compound of Interest		
Compound Name:	FAUC 365	
Cat. No.:	B15575547	Get Quote

Technical Support Center: FAUC 365

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the use of **FAUC 365**, a potent and selective dopamine D3 receptor antagonist.

Frequently Asked Questions (FAQs)

Q1: What is FAUC 365 and what is its primary mechanism of action?

A1: **FAUC 365** is a high-affinity and selective antagonist for the dopamine D3 receptor. Its primary mechanism of action is to block the binding of dopamine to the D3 receptor, thereby inhibiting its downstream signaling pathways. It is significantly more selective for the D3 receptor over other dopamine receptor subtypes such as D1, D2, and D4, as well as serotonin receptors 5-HT1A and 5-HT2. This selectivity makes it a valuable tool for studying the specific roles of the D3 receptor in neurological processes and diseases like schizophrenia and Parkinson's disease.

Q2: What are the recommended storage conditions for **FAUC 365**?

A2: Proper storage is crucial to maintain the stability and activity of **FAUC 365**. For long-term storage of the solid compound, it is recommended to keep it at -20°C. Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

Q3: In which solvents is **FAUC 365** soluble?



A3: **FAUC 365** is soluble in several organic solvents. Quantitative solubility data is summarized in the table below. For aqueous-based assays, it is common to first dissolve the compound in a solvent like DMSO and then dilute it into the aqueous buffer.

Data Presentation: Solubility and Storage

Parameter	Value	Reference
Solubility		
DMSO	≥ 33.33 mg/mL	[1]
Storage (Solid)		
Long-term	-20°C	[1]
Storage (Stock Solution)		
-80°C	up to 6 months	[1]
-20°C	up to 1 month	[1]

Troubleshooting Guides Solubility Issues

Problem: **FAUC 365** is not dissolving completely or is precipitating out of solution.

- Possible Cause 1: Incorrect Solvent: FAUC 365 has limited solubility in aqueous solutions.
 - Solution: Ensure you are using an appropriate organic solvent for the initial stock solution, such as DMSO.[1] For subsequent dilutions into aqueous media, the final concentration of the organic solvent should be kept low (typically <0.5%) to avoid precipitation and cellular toxicity.
- Possible Cause 2: Low Temperature: The compound may be less soluble at lower temperatures.
 - Solution: Gentle warming and/or sonication can aid in the dissolution of FAUC 365.[1]
 Ensure the temperature is not excessively high to prevent degradation.



- Possible Cause 3: Supersaturation: The concentration of FAUC 365 may be too high for the chosen solvent system.
 - Solution: Prepare a more dilute stock solution or use a solvent in which FAUC 365 has higher solubility. Refer to the solubility table for guidance.

Stability Issues

Problem: Loss of FAUC 365 activity or inconsistent results over time.

- Possible Cause 1: Improper Storage: Repeated freeze-thaw cycles or prolonged storage at inappropriate temperatures can lead to degradation.
 - Solution: Aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles.
 Always store the solid compound and stock solutions at the recommended temperatures (-20°C for solid, -80°C for long-term solution storage).[1]
- Possible Cause 2: Hydrolysis: The carboxamide group in **FAUC 365** can be susceptible to hydrolysis under strongly acidic or basic conditions, especially with prolonged heating.[2][3]
 - Solution: Maintain the pH of your experimental solutions within a neutral range (pH 6-8) if possible. Avoid prolonged exposure to harsh pH conditions.
- Possible Cause 3: Photodegradation: The piperazine moiety in the FAUC 365 structure may be susceptible to photodegradation upon exposure to UV light.[4][5]
 - Solution: Protect stock solutions and experimental setups from direct light by using amber vials or covering them with aluminum foil.

Experimental Protocols Preparation of FAUC 365 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

FAUC 365 powder



- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer and sonicator

Procedure:

- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh the desired amount of **FAUC 365** powder.
- Add the appropriate volume of DMSO to achieve a 10 mM concentration.
- Vortex the tube for 1-2 minutes to aid dissolution.
- If necessary, sonicate the solution in a water bath for 5-10 minutes to ensure complete dissolution.
- Aliquot the stock solution into single-use tubes and store at -80°C.

Dopamine D3 Receptor Radioligand Binding Assay

This protocol provides a general framework for a competitive binding assay to determine the affinity of **FAUC 365** for the D3 receptor.

Materials:

- Cell membranes prepared from a cell line expressing the human dopamine D3 receptor (e.g., HEK293 or CHO cells)
- Radioligand: [3H]-Spiperone or [3H]-Methylspiperone
- FAUC 365 stock solution
- Binding buffer (e.g., 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, 2 mM CaCl₂, 1 mM MgCl₂, pH 7.4)



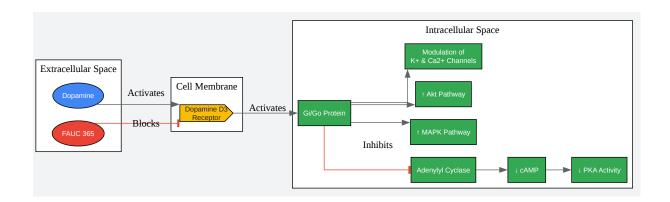
- Non-specific binding control (e.g., 10 μM Haloperidol)
- · 96-well plates
- Scintillation vials and scintillation cocktail
- Liquid scintillation counter

Procedure:

- In a 96-well plate, add the binding buffer.
- Add increasing concentrations of FAUC 365 to the appropriate wells.
- For non-specific binding, add 10 μM Haloperidol.
- Add a fixed concentration of the radioligand (e.g., 2 nM [3H]-Spiperone) to all wells.[6]
- Add the cell membrane preparation (typically 10-20 μg of protein per well).
- Incubate the plate at 25°C for 120 minutes.[6]
- Terminate the binding reaction by rapid filtration through a glass fiber filter, followed by washing with ice-cold binding buffer.
- Transfer the filters to scintillation vials, add the scintillation cocktail, and quantify the radioactivity using a liquid scintillation counter.
- Calculate the specific binding and determine the Ki value for FAUC 365.

Visualizations

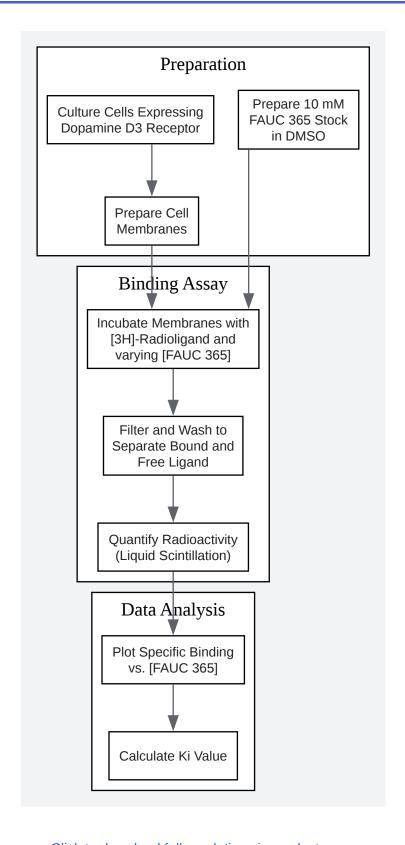




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Caption: Dopamine D3 Receptor Signaling Pathway and Point of FAUC 365 Antagonism.





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Caption: General Experimental Workflow for a Radioligand Binding Assay with FAUC 365.



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